

A Comparative Guide to C175 Beryllium Copper Alloys: Validating Material Properties Through Simulation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C 175

Cat. No.: B1668177

[Get Quote](#)

For researchers, scientists, and professionals in drug development, the selection of high-performance materials is critical for the reliability and accuracy of analytical instrumentation and processing equipment. C175 beryllium copper alloys, specifically C17500 and C17510, are often employed in applications demanding a combination of high strength, and superior thermal and electrical conductivity. This guide provides a comparative analysis of these two alloys, supported by their material properties, and outlines a comprehensive protocol for validating these properties through finite element analysis (FEA) simulation.

Comparative Material Properties of C17500 and C17510

C17500 and C17510 are beryllium copper alloys that offer a similar performance profile, with the primary distinction being the alloying element used in conjunction with beryllium: C17500 utilizes cobalt, while C17510 uses nickel.^[1] This substitution was driven by the desire for a more cost-effective alloying agent in C17510.^{[1][2]} Both alloys are recognized as RWMA Class 3 materials, signifying their high strength and good conductivity.^[3] The choice between the two often depends on specific application requirements and cost considerations. Below is a summary of their key material properties.

Property	C17500	C17510	Unit
Chemical Composition			
Beryllium (Be)	0.2% – 0.6%	0.2% – 0.6%	%
Cobalt (Co)	2.4% – 2.7%	-	%
Nickel (Ni)	-	1.4% – 2.2%	%
Copper (Cu)	Balance	Balance	%
Mechanical Properties			
Tensile Strength	690 – 1030	690 – 1030	MPa
Yield Strength	410 – 690	410 – 690	MPa
Elongation	10% – 25%	10% – 25%	%
Hardness (Rockwell B)	90 – 100	92 – 102	HRB
Thermal Properties			
Thermal Conductivity	105 – 125	105 – 125	W/m·K
Melting Point (Solidus)	~1029	~1029	°C
Melting Point (Liquidus)	~1068	~1068	°C
Electrical Properties			
Electrical Conductivity	45% – 60%	45% – 60%	% IACS

Note: The properties listed are typical values and can vary depending on the temper and processing of the material.

Experimental Protocol for Validation of C175

Material Properties

To ensure the accuracy of simulation results, it is imperative to validate the material model with experimental data. The following protocol outlines the key steps for characterizing and validating the properties of C175 alloys for use in FEA.

1. Sample Preparation and Characterization:

- **Material Sourcing:** Procure certified C17500 and C17510 samples in the desired form (e.g., rod, plate) and temper (e.g., solution treated, age hardened).
- **Chemical Analysis:** Perform elemental analysis using techniques such as X-ray fluorescence (XRF) or inductively coupled plasma mass spectrometry (ICP-MS) to verify the alloy composition against ASTM standards (e.g., ASTM B870).[\[4\]](#)[\[5\]](#)[\[6\]](#)
- **Microstructural Analysis:** Prepare metallographic samples and examine the microstructure using optical microscopy and scanning electron microscopy (SEM) to characterize grain size, phase distribution, and identify any defects.

2. Mechanical Property Testing:

- **Tensile Testing:** Conduct uniaxial tensile tests according to ASTM E8/E8M standards to determine key mechanical properties, including Young's modulus, yield strength, ultimate tensile strength, and elongation.
- **Hardness Testing:** Perform Rockwell hardness tests (B scale) as specified in ASTM E18 to measure the material's resistance to indentation.
- **Fatigue Testing:** If the application involves cyclic loading, conduct fatigue tests to determine the fatigue strength of the material.

3. Thermal and Electrical Property Measurement:

- **Thermal Conductivity:** Measure the thermal conductivity of the material using a guarded hot plate or laser flash apparatus in accordance with ASTM E1225.
- **Electrical Conductivity:** Determine the electrical conductivity as a percentage of the International Annealed Copper Standard (% IACS) using a four-point probe or eddy current method, following ASTM B193.

4. Finite Element Model Development:

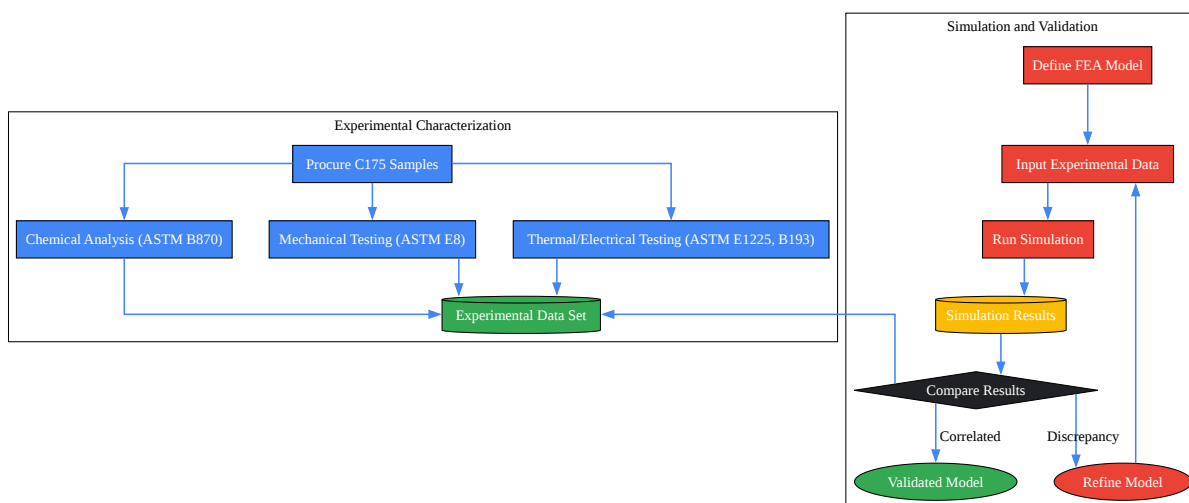
- **Geometry and Meshing:** Create a digital model of the test specimen with accurate dimensions and generate a high-quality finite element mesh.
- **Material Model Definition:** Input the experimentally determined material properties (e.g., Young's modulus, Poisson's ratio, stress-strain curve) into the FEA software's material library.
- **Boundary Conditions and Loading:** Apply boundary conditions and loads to the model that accurately replicate the experimental test setup.

5. Simulation and Validation:

- **Simulation Execution:** Run the FEA simulation to predict the material's response under the defined test conditions.
- **Data Comparison:** Compare the simulation results (e.g., stress-strain curves, deformation, failure points) with the experimental data.
- **Model Refinement:** If discrepancies exist, refine the material model, mesh, or boundary conditions until the simulation results correlate closely with the experimental findings.

Visualizing the Validation Workflow

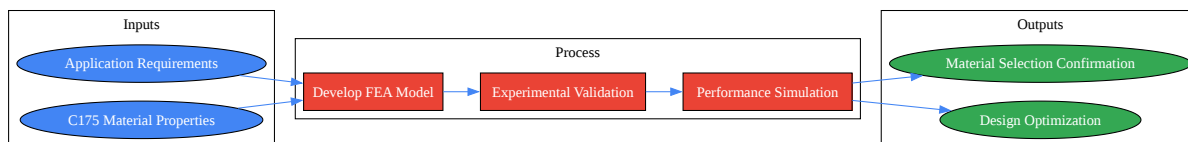
The following diagrams illustrate the logical flow of the material property validation process.



[Click to download full resolution via product page](#)

Experimental and Simulation Workflow for C175 Validation

This diagram illustrates the parallel experimental and simulation workflows, culminating in the comparison and validation of the material model.



[Click to download full resolution via product page](#)

Decision Pathway for Material Validation and Selection

This diagram shows the logical progression from material property inputs through the validation and simulation process to inform design and material selection decisions.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cadi Company, Inc. - Copper Alloy Rod, Bar, Plate, Coil. [cadicompany.com]
- 2. Cadi Company, Inc. - Copper Alloy Rod, Bar, Plate, Coil. [cadicompany.com]
- 3. Cadi Company, Inc. - Copper Alloy Rod, Bar, Plate, Coil. [cadicompany.com]
- 4. store.astm.org [store.astm.org]
- 5. img.antpedia.com [img.antpedia.com]
- 6. img.antpedia.com [img.antpedia.com]
- To cite this document: BenchChem. [A Comparative Guide to C175 Beryllium Copper Alloys: Validating Material Properties Through Simulation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668177#validation-of-c175-material-properties-through-simulation]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com